

Personal protective equipment for handling 3-Bromophenylboronic acid

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Compound of Interest

Compound Name: 3-Bromophenylboronic acid

Cat. No.: B151470

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Essential Safety and Handling Guide for 3-Bromophenylboronic Acid

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical reagents is paramount. This guide provides immediate, essential safety and logistical information for the use of **3-Bromophenylboronic acid**, a common reagent in organic synthesis. Adherence to these protocols is critical for minimizing risks and ensuring a safe laboratory environment.

Hazard Identification and Classification

3-Bromophenylboronic acid is classified as a hazardous substance. The primary routes of exposure are inhalation, skin contact, and eye contact. The key hazards are summarized in the table below.

Hazard Classification	Category	Description
Skin Corrosion/Irritation	Category 2	Causes skin irritation.[1][2][3]
Serious Eye Damage/Irritation	Category 2	Causes serious eye irritation.[1][2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation.[1][3]

Some sources also indicate that the compound may be toxic if swallowed, in contact with skin, or if inhaled.[4]

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **3-Bromophenylboronic acid** to prevent exposure.

PPE Type	Specification	Rationale
Eye Protection	Chemical safety goggles or a face shield.	Protects against dust particles and splashes, preventing serious eye irritation.[1][2]
Hand Protection	Compatible chemical-resistant gloves (e.g., Nitrile rubber).	Prevents skin contact and subsequent irritation.[1][2]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator (e.g., N95).	Required when ventilation is inadequate or when handling large quantities to prevent respiratory tract irritation.[2][5]
Body Protection	Laboratory coat and appropriate protective clothing.	Protects skin from accidental contact.[1][2][6]

Handling and Storage Protocols

Proper handling and storage are crucial to maintain the integrity of **3-Bromophenylboronic acid** and to ensure the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area, preferably within a chemical fume hood.[1][2]
- Avoid generating dust.[1][5]
- Prevent all contact with skin and eyes.[1][2]
- Wash hands thoroughly after handling the substance.[1]

- Do not eat, drink, or smoke in the work area.[\[4\]](#)

Storage:

- Store in a tightly sealed container.[\[1\]](#)[\[3\]](#)
- Keep in a cool, dry, and well-ventilated place.[\[1\]](#)[\[2\]](#)
- Refrigeration is recommended for long-term storage.[\[1\]](#)
- Store away from incompatible materials such as strong oxidizing agents.[\[1\]](#)

Emergency and First Aid Procedures

Immediate and appropriate first aid is critical in the event of accidental exposure.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention if irritation persists. [1] [2]
Skin Contact	Remove contaminated clothing and wash the affected area with plenty of soap and water. If skin irritation occurs, seek medical advice. [1] [2]
Inhalation	Move the victim to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Seek medical attention. [1] [2]
Ingestion	Do not induce vomiting. Wash out the mouth with water and give plenty of water to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [1] [2]

Spill and Disposal Plan

Spill Management:

- Evacuate the area and ensure adequate ventilation.
- Wear the appropriate personal protective equipment as outlined above.
- Carefully sweep up the spilled solid material, avoiding dust generation.
- Collect the spilled material in a suitable, labeled container for disposal.
- Clean the spill area thoroughly with soap and water.

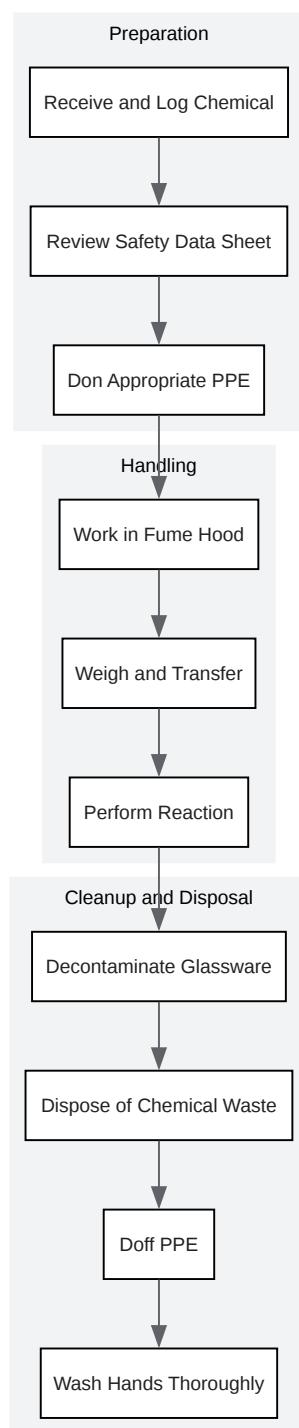
Waste Disposal:

- Dispose of **3-Bromophenylboronic acid** and its containers in accordance with local, regional, and national regulations.[\[1\]](#)[\[3\]](#)
- The material should be disposed of through an approved waste disposal plant.[\[1\]](#)

Procedural Workflow for Handling 3-Bromophenylboronic Acid

The following diagram illustrates the logical workflow for safely handling **3-Bromophenylboronic acid** from receipt to disposal.

Workflow for Handling 3-Bromophenylboronic Acid

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Caption: Safe handling workflow for **3-Bromophenylboronic acid**.

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